

Preparing Recql5-IN-1 Stock Solution with DMSO: An Application Note and Protocol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Recql5-IN-1*

Cat. No.: *B10831442*

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Abstract

This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of **Recql5-IN-1** using Dimethyl Sulfoxide (DMSO). **Recql5-IN-1** is a potent and orally effective inhibitor of the RECQL5 helicase, a key enzyme involved in maintaining genome stability.[1][2][3] Proper preparation of stock solutions is critical for ensuring the accuracy and reproducibility of experimental results. This guide is intended to furnish researchers with the necessary information to confidently prepare and utilize **Recql5-IN-1** in their studies.

Introduction

RECQL5 is one of the five human RecQ helicases, which play crucial roles in various DNA metabolic processes, including DNA replication, recombination, and repair.[4][5][6] Dysregulation of RECQL5 has been implicated in cancer development and progression, making it an attractive target for therapeutic intervention.[5] **Recql5-IN-1** is a small molecule inhibitor that targets both the enzymatic and non-enzymatic domains of RECQL5.[1][2][3] It inhibits the helicase activity of RECQL5 with high potency and has been shown to selectively kill breast cancer cells in vitro and in vivo.[1][3] The mechanism of action involves the stabilization of the RECQL5-RAD51 protein interaction, leading to RAD51 aggregation and the inhibition of homologous recombination repair (HRR).[1]

The following sections provide a comprehensive guide to preparing a stock solution of **Recql5-IN-1**, including its chemical and physical properties, a detailed experimental protocol, and recommendations for storage and use.

Quantitative Data Summary

For ease of reference, the key quantitative data for **Recql5-IN-1** is summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C25H18F6N4O2S	[7]
Molecular Weight	552.49 g/mol	[2][7]
CAS Number	2718170-45-5	[1][3]
Appearance	Solid	[2]
Purity	≥98%	[2]
Solubility in DMSO	250 mg/mL (with ultrasonic assistance)	[7]
IC50 (Helicase Activity)	46.3 nM	[1][2][3]
IC50 (RECQL5-WT cells)	4.8 μM	[2][3]
IC50 (RECQL5-KO2 cells)	19.6 μM	[2][3]
Recommended Storage (Powder)	-20°C for 3 years; 4°C for 2 years	[7]
Recommended Storage (Stock Solution)	-80°C for 6 months; -20°C for 1 month	[1][3]

Experimental Protocol: Preparing a 10 mM Recql5-IN-1 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Recql5-IN-1** in DMSO. Adjust the quantities as needed for your specific experimental requirements.

Materials:

- **RecqI5-IN-1** solid powder
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic water bath

Procedure:

- Determine the required mass of **RecqI5-IN-1**:
 - To prepare a 10 mM stock solution, the required mass can be calculated using the following formula:
 - $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - For example, to prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 552.49 \text{ g/mol} \times 1000 \text{ mg/g} = 5.52 \text{ mg}$
- Weigh the **RecqI5-IN-1** powder:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh out the calculated mass of **RecqI5-IN-1** powder and add it to the tube.
- Add DMSO:
 - Add the desired volume of anhydrous DMSO to the microcentrifuge tube containing the **RecqI5-IN-1** powder. For the example above, add 1 mL of DMSO.

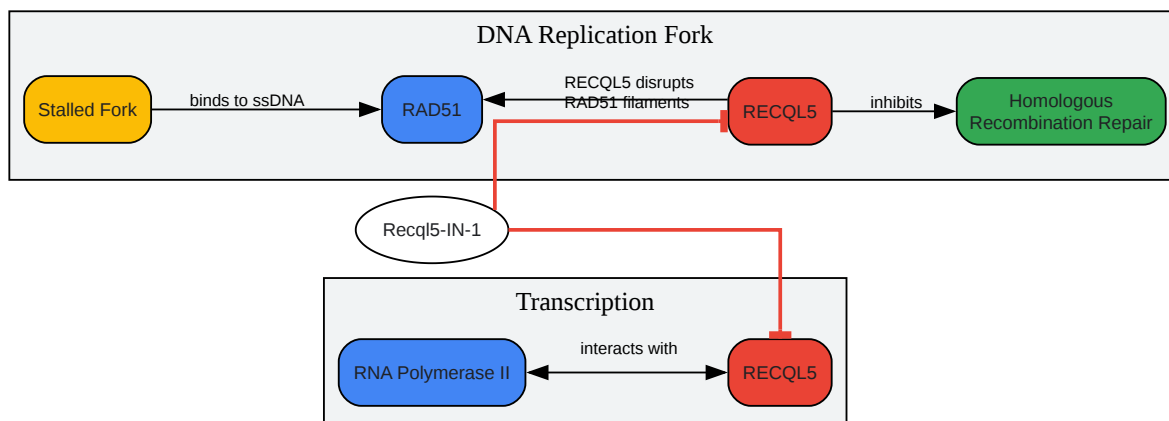
- Dissolve the compound:
 - Vortex the tube vigorously for 1-2 minutes to facilitate dissolution.
 - If the solid does not completely dissolve, place the tube in an ultrasonic water bath for 5-10 minutes.[3] Gentle warming to 37°C may also aid in dissolution.[3]
 - Visually inspect the solution to ensure that no solid particles remain. The solution should be clear.
- Aliquot and Store:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, light-protected microcentrifuge tubes. This will minimize freeze-thaw cycles.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[1][3]

Application Notes

- Working Concentrations: The optimal working concentration of **Recql5-IN-1** will vary depending on the cell type and experimental design. Based on the provided IC50 values, a starting concentration range of 1-10 µM for cell-based assays is recommended.
- Solvent Controls: Always include a vehicle control (DMSO alone) in your experiments at the same final concentration as the **Recql5-IN-1** treatment.
- Dilution in Aqueous Media: When diluting the DMSO stock solution into aqueous media for experiments, it is common for the compound to precipitate. To avoid this, add the DMSO stock directly to the media with vigorous mixing. If precipitation occurs, brief sonication or warming to 37°C may help to redissolve the compound.[8] It is recommended to keep the final DMSO concentration in the culture medium below 0.5% to avoid solvent-induced toxicity.

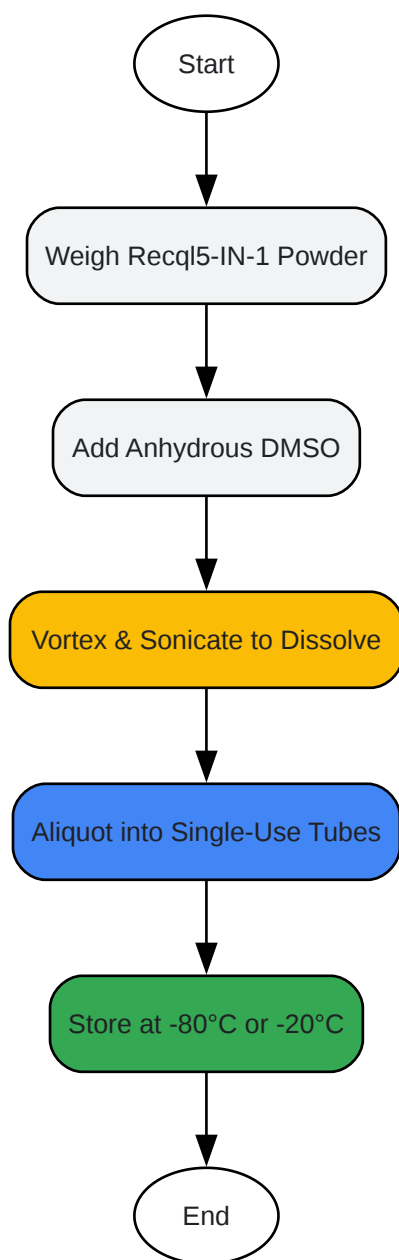
Signaling Pathway and Experimental Workflow Diagrams

The following diagrams illustrate the RECQL5 signaling pathway and the experimental workflow for preparing the **Recql5-IN-1** stock solution.



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Caption: RECQL5 signaling in DNA repair and transcription.



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Caption: Workflow for preparing **RecqI5-IN-1** stock solution.

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